

Application Notes and Protocols for Measuring Hepatic Blood Volume with [15O]CO

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Compound of Interest

Compound Name: Oxygen-15

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Positron Emission Tomography (PET) with radiolabeled carbon monoxide ([15O]CO) is a quantitative imaging technique used to measure regional blood volume. When inhaled, [15O]CO binds irreversibly to hemoglobin within red blood cells, effectively trapping the radiotracer in the vascular space. This allows for the accurate determination of the fractional hepatic blood volume (HBV), which is the volume of blood per unit volume of liver tissue. This parameter is a critical indicator of liver physiology and can be altered in various pathological conditions, including cirrhosis and chronic hepatitis. Furthermore, understanding the impact of novel therapeutics on hepatic hemodynamics is crucial in drug development.

These application notes provide a detailed protocol for measuring hepatic blood volume using [15O]CO PET, aimed at researchers, scientists, and professionals in drug development.

Data Presentation

The following table summarizes quantitative data on hepatic blood volume (HBV) obtained using the [15O]CO PET method in various populations.

Subject Group	Mean Hepatic Blood Volume (mL blood/100 mL liver tissue)	Reference
Healthy Human Subjects	20.5	Taniguchi et al.[1]
Patients with Chronic Hepatitis	18.2	Taniguchi et al.[1]
Patients with Cirrhosis	16.1	Taniguchi et al.[1]
Healthy Subjects (Fasting)	14 (Mean fasting HBV)	[1]

Experimental Protocol

This protocol outlines the key steps for measuring hepatic blood volume using [15O]CO PET.

1. Subject Preparation

- **Fasting:** Subjects should fast for at least 6 hours prior to the PET scan to ensure baseline physiological conditions.
- **Catheter Placement:** For arterial blood sampling, place a catheter in a radial artery under local anesthesia. A peripheral vein is also cannulated for the potential administration of other agents if required by the study design.[1]

2. Radiotracer Administration

- **[15O]CO Inhalation:** The subject inhales a specified dose of [15O]CO. A typical dose is around 1000 MBq.[1] The inhalation period is approximately 2 minutes.[2]

3. PET/CT Scanning

- **Waiting Period:** After the completion of [15O]CO inhalation, a waiting period of approximately 2 minutes is observed to allow for the tracer to distribute throughout the vascular space.[2]
- **PET Scan Acquisition:** A static PET scan of the liver is performed for a duration of 4 to 6 minutes.[1][2]

- CT Scan: A low-dose CT scan is performed for attenuation correction of the PET data and for anatomical localization of the liver.

4. Arterial Blood Sampling

- Timing: During the PET scan, at least three whole blood samples are collected from the radial artery catheter.[\[2\]](#)
- Processing: The radioactivity concentration (kBq/mL) in each whole blood sample is measured using a gamma counter.

5. Data Analysis and Calculation of Hepatic Blood Volume (HBV)

- Image Reconstruction: PET images are reconstructed with attenuation correction using the CT data.
- Region of Interest (ROI) Definition: A region of interest is drawn around the liver on the PET images to determine the average concentration of $[^{15}\text{O}]\text{CO}$ in the liver tissue (kBq/mL).
- Calculation of HBV: The fractional hepatic blood volume is calculated as the ratio of the $[^{15}\text{O}]\text{CO}$ concentration in the liver tissue to the average $[^{15}\text{O}]\text{CO}$ concentration in the arterial blood samples.[\[1\]](#)

Formula:

$$\text{HBV (mL blood/mL liver tissue)} = \frac{\text{15O-CO concentration in liver tissue (PET)}}{\text{15O-CO concentration in arterial blood}}$$

To express HBV in the more common unit of mL blood/100 mL liver tissue, the result is multiplied by 100.

Mandatory Visualization



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Caption: Experimental workflow for measuring hepatic blood volume using [15O]CO PET.

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References

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- 2. TPC - Quantitation of blood volume using [O-15]CO [turkupetcentre.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com